

An In-depth Technical Guide to 2,6-Diisopropylnaphthalene (2,6-DIPN)

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Compound of Interest

Compound Name: 2,6-Diisopropylnaphthalene

Cat. No.: B042965

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2,6-Diisopropylnaphthalene** (2,6-DIPN), a substituted naphthalene derivative. The information is presented to be a readily accessible reference for research and development applications.

Core Chemical Properties

2,6-Diisopropylnaphthalene, commonly abbreviated as 2,6-DIPN, is an organic compound characterized by a naphthalene backbone substituted with two isopropyl groups at the 2 and 6 positions.^[1] It is a white or colorless solid.^[2]

The fundamental chemical identifiers and properties of 2,6-DIPN are summarized in the table below for easy reference and comparison.

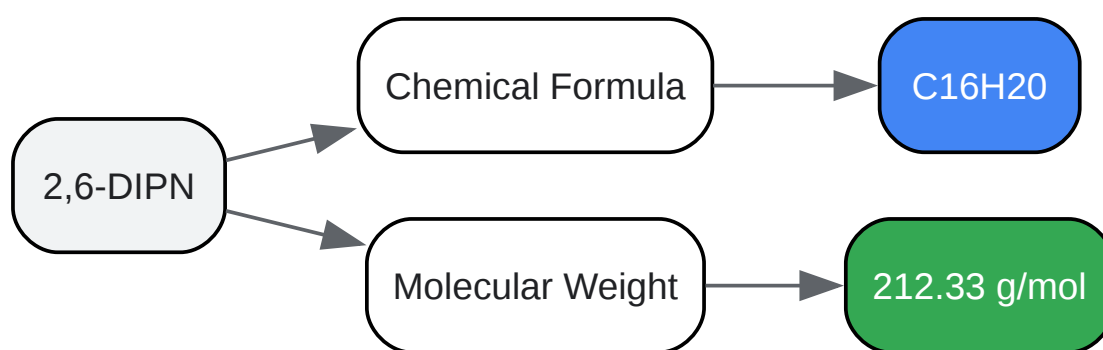
Property	Value
Chemical Formula	C ₁₆ H ₂₀ ^{[1][2][3][4][5]}
Molecular Weight	212.33 g/mol ^{[1][4]}
IUPAC Name	2,6-di(propan-2-yl)naphthalene ^{[1][2]}
CAS Number	24157-81-1 ^{[2][3]}

Applications and Biological Role

2,6-DIPN is recognized for its role as a plant growth regulator.[1][2] It is particularly effective in inhibiting the sprouting of potatoes during storage.[1][2][6] In the context of agrochemicals, it functions as a plant growth retardant.[1][6] While its primary application is in agriculture, its synthesis serves as a building block for more complex organic compounds.[6]

Logical Relationship of 2,6-DIPN Properties

The following diagram illustrates the direct association between the compound's name and its fundamental chemical properties.



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Caption: Relationship between 2,6-DIPN and its core chemical properties.

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